An In-depth Technical Guide to 4-Methylcyclohexanone: Structural Elucidation and Isomeric Complexity

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-Methylcyclohexanone*
CAS No.:	*1331-22-2*
Cat. No.:	*B1143403*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-methylcyclohexanone**, a significant organic compound utilized as a flavoring agent and a key intermediate in the synthesis of pharmaceuticals, such as the antidiabetic medication glimepiride.[1] This document delves into its structural formula, explores its various isomers, and presents key quantitative data and experimental protocols relevant to its study and application in research and development.

Structural Formula and Core Properties

4-Methylcyclohexanone is a cyclic ketone with the chemical formula $C_7H_{12}O$.[2][3] Its structure consists of a cyclohexane ring with a ketone functional group and a methyl group substituted at the fourth carbon atom relative to the carbonyl group.

Molecular Structure:

- IUPAC Name: 4-methylcyclohexan-1-one[3]
- CAS Registry Number: 589-92-4[2]
- Molecular Weight: 112.17 g/mol [3][4]

The fundamental structure of **4-methylcyclohexanone** serves as a basis for understanding its various isomeric forms, which arise from the different possible arrangements of the methyl group and the inherent stereochemistry of the cyclohexane ring.

Isomers of Methylcyclohexanone

Methylcyclohexanone exists in several isomeric forms, which can be broadly categorized into constitutional isomers and stereoisomers. These isomers exhibit distinct physical and spectroscopic properties.

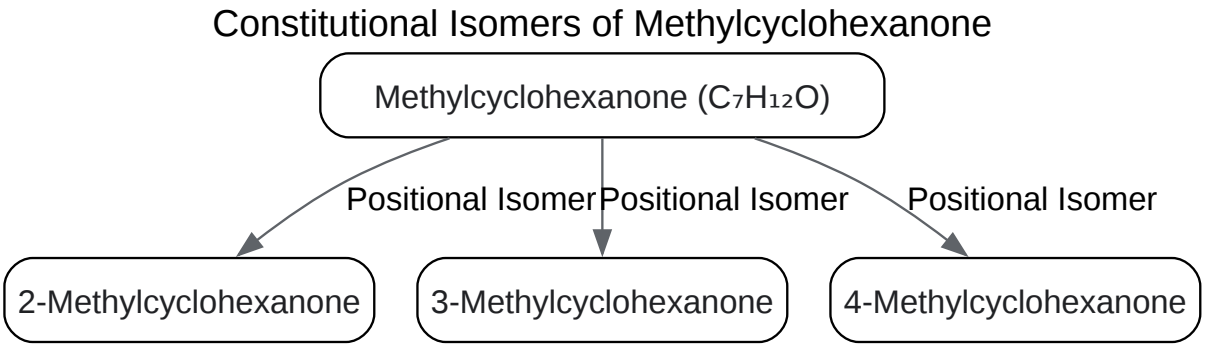
Constitutional Isomers

Constitutional isomers, also known as structural isomers, have the same molecular formula but different connectivity of atoms. The primary constitutional isomers of methylcyclohexanone are distinguished by the position of the methyl group on the cyclohexane ring.[5]

- 2-Methylcyclohexanone: The methyl group is on the carbon atom adjacent to the carbonyl group (alpha-carbon).
- 3-Methylcyclohexanone: The methyl group is on the beta-carbon relative to the carbonyl group.
- **4-Methylcyclohexanone**: The methyl group is on the gamma-carbon relative to the carbonyl group.

The following diagram illustrates the logical relationship between these constitutional isomers.

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Constitutional Isomers of Methylcyclohexanone

Stereoisomers of 4-Methylcyclohexanone

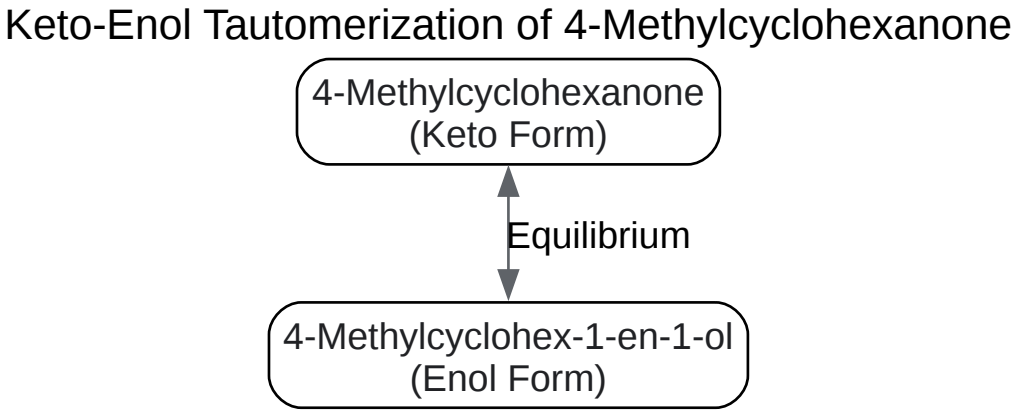
Due to the substituted cyclohexane ring, **4-methylcyclohexanone** can exist as stereoisomers. The chair conformation of the cyclohexane ring leads to the possibility of the methyl group being in either an axial or an equatorial position. These rapidly interconvert at room temperature. More distinctly, considering the plane of the ring, cis and trans isomers are possible in substituted cyclohexanes. While **4-methylcyclohexanone** itself doesn't have another substituent to define cis/trans relationships in the same way as a 1,4-disubstituted cyclohexane alcohol, for instance, the concept of stereoisomerism is crucial in understanding its reactions and derivatives. For example, the reduction of **4-methylcyclohexanone** yields cis- and trans-4-methylcyclohexanol.

Tautomers: Keto-Enol Isomerism

Like other ketones with alpha-hydrogens, **4-methylcyclohexanone** exists in equilibrium with its enol tautomer.[6][7] This keto-enol tautomerism involves the migration of a proton from the alpha-carbon to the carbonyl oxygen, forming a hydroxyl group and a carbon-carbon double bond.[6][7] The keto form is generally more stable and predominates at equilibrium.[7][8] This equilibrium is catalyzed by both acids and bases.[7]

The diagram below illustrates the keto-enol tautomerization of **4-methylcyclohexanone**.

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Keto-Enol Tautomerization

Quantitative Data of Methylcyclohexanone Isomers

The following tables summarize key physical and spectroscopic data for the constitutional isomers of methylcyclohexanone.

Table 1: Physical Properties of Methylcyclohexanone Isomers

Property	2-Methylcyclohexanone	3-Methylcyclohexanone	4-Methylcyclohexanone
CAS Number	583-60-8[5]	591-24-2[5]	589-92-4[2][5]
Molecular Formula	$C_7H_{12}O$	$C_7H_{12}O$	$C_7H_{12}O$[2]
Molecular Weight	112.17 g/mol	112.17 g/mol	112.17 g/mol [4]
Boiling Point (°C)	165.1[5]	170.0[5]	169-171[3][4][9]
Melting Point (°C)	-13.9[5]	-73.5[5]	-40.6[3][5]
Density (g/cm³)	0.925[5]	0.920[5]	0.916[5]
Refractive Index (n20/D)	~1.448	~1.446	1.4443[4]

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Table 2: Spectroscopic Data of Methylcyclohexanone Isomers

Spectroscopic Technique	2-Methylcyclohexanone	3-Methylcyclohexanone	4-Methylcyclohexanone
^{1}H NMR ($CDCl_3$, ppm)	~1.0 (d, 3H, CH_3), ~1.6-2.5 (m, 9H, ring protons)[10]	~1.0 (d, 3H, CH_3), ~1.5-2.4 (m, 9H, ring protons)[10]	~1.1 (d, 3H, CH_3), ~1.7-2.4 (m, 9H, ring protons)[10]
^{13}C NMR ($CDCl_3$, ppm)	~15 (CH_3), ~22-45 (ring CH_2 & CH), ~212 (C=O)[10]	~22 (CH_3), ~25-48 (ring CH_2 & CH), ~211 (C=O)[10]	~21 (CH_3), ~30-46 (ring CH_2 & CH), ~211 (C=O)[10]
IR (liquid film, cm^{-1})	~1715 (C=O stretch)[10]	~1715 (C=O stretch)[10]	~1715 (C=O stretch)[10]
Mass Spec. (m/z)	112 (M^+), 97, 84, 69, 55[10]	112 (M^+), 97, 84, 69, 56[10]	112 (M^+), 97, 84, 69, 55[10]

Experimental Protocols

Detailed methodologies are crucial for the accurate synthesis and characterization of **4-methylcyclohexanone** and its isomers.

Synthesis of 4-Methylcyclohexanone

A common method for the synthesis of **4-methylcyclohexanone** is the oxidation of 4-methylcyclohexanol.[11]

Protocol: Oxidation of 4-Methylcyclohexanol

- Reactants: A mixture of cis- and trans-4-methylcyclohexanol is used as the starting material.[11]
- Solvent and Catalyst: The alcohol is dissolved in a suitable solvent like perfluorodecalin. A catalytic system involving TEMPO (2,2,6,6-tetramethylpiperidinyloxyl), hydrochloric acid, and sodium nitrate is employed.[11]

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- Oxidant: Oxygen is introduced into the reaction vessel and maintained at a constant pressure (e.g., 1 MPa).[11]
- Reaction Conditions: The reaction mixture is stirred at a controlled temperature (e.g., 45°C) for a specified duration (e.g., 0.5 hours).[11]
- Workup: After the reaction, the mixture is washed with water. The organic phase is separated and dried over anhydrous sodium sulfate.[11]
- Purification: The solvent is removed by distillation to yield the final product, **4-methylcyclohexanone**.[11]

Spectroscopic Characterization

The following are standard protocols for the spectroscopic analysis of methylcyclohexanone isomers.[10]

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To determine the chemical environment of the hydrogen (^{1}H) and carbon (^{13}C) nuclei.
- Sample Preparation: 5-10 mg of the isomer is dissolved in approximately 0.7 mL of a deuterated solvent (e.g., $CDCl_3$) in a 5 mm NMR tube. Tetramethylsilane (TMS) is added as an internal standard.[10]
- Instrumentation: Spectra are acquired on a 400 MHz or higher field NMR spectrometer.[10]

Infrared (IR) Spectroscopy

- Objective: To identify the functional groups present in the molecule, particularly the carbonyl (C=O) group.
- Sample Preparation: A thin liquid film of the sample is placed between two salt plates (e.g., NaCl or KBr).[10]
- Data Acquisition: The instrument scans the mid-infrared range (4000-400 cm^{-1}). A background spectrum is recorded and subtracted from the sample spectrum.[10]

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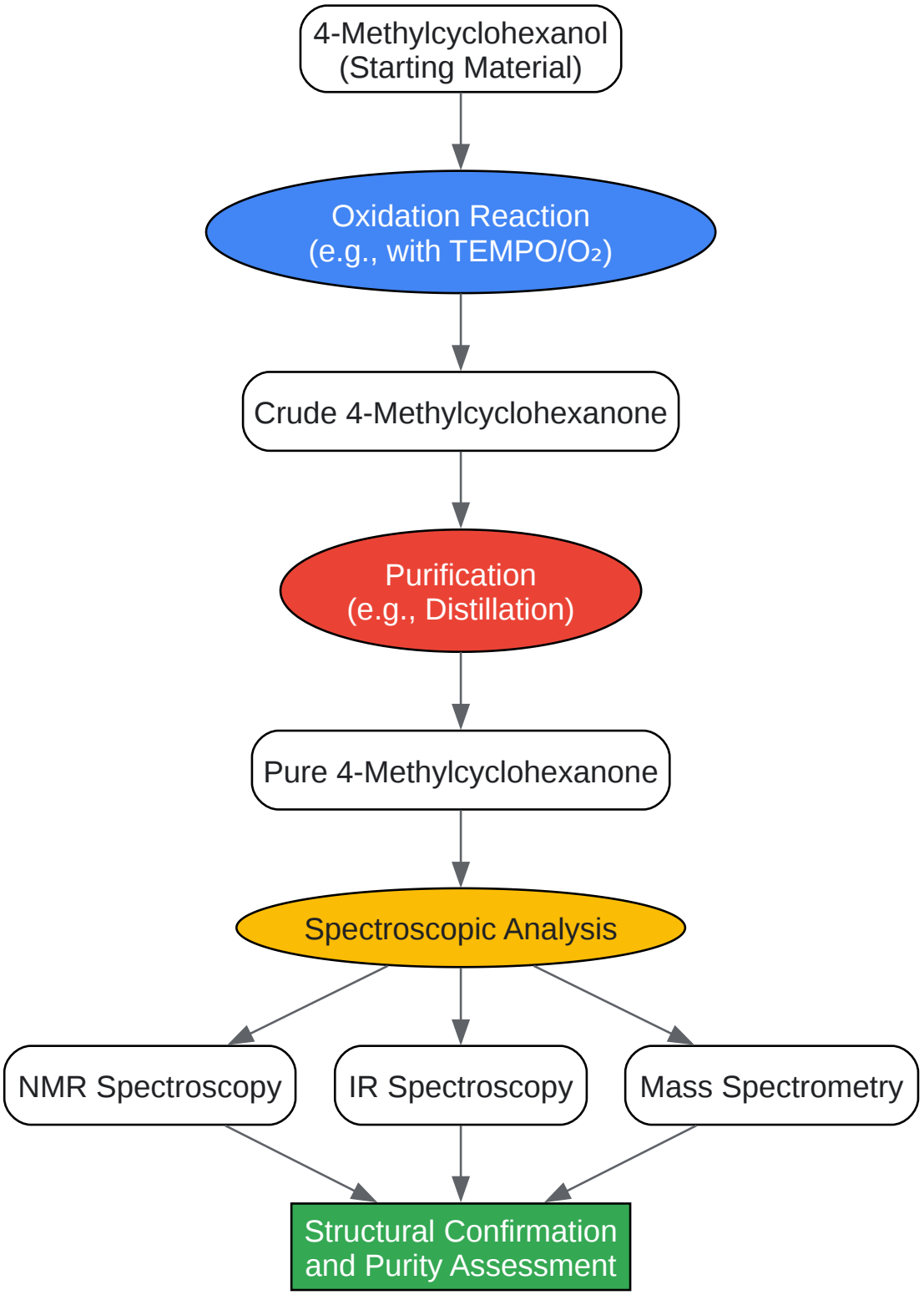
Mass Spectrometry (MS)

- Objective: To determine the molecular weight and fragmentation pattern of the isomers.
- Sample Preparation: A dilute solution of the isomer is prepared in a volatile organic solvent (e.g., dichloromethane).[10]
- Instrumentation: Gas Chromatography-Mass Spectrometry (GC-MS) is commonly used. The sample is injected into the GC, where isomers are separated before entering the mass spectrometer for ionization and analysis.[10]

The following diagram outlines a general experimental workflow for the synthesis and characterization of **4-methylcyclohexanone**.

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Experimental Workflow for 4-Methylcyclohexanone



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General Experimental Workflow

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Conclusion

4-Methylcyclohexanone and its isomers represent a fascinating case study in structural and stereoisomerism. A thorough understanding of their distinct properties, supported by robust analytical techniques, is essential for their effective application in various fields, from flavor chemistry to pharmaceutical synthesis. The data and protocols presented in this guide offer a foundational resource for researchers and professionals engaged in the study and utilization of these important chemical entities.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Methylcyclohexanone: Structural Elucidation and Isomeric Complexity]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143403/docs#an-in-depth-technical-guide-to-4-methylcyclohexanone-structural-elucidation-and-isomeric-complexity]

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